

# Technical Guide: Structural Characterization of 5-(3-Bromophenyl)-4-methyl-1,3-thiazole

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## Compound of Interest

Compound Name: 5-(3-Bromophenyl)-4-methyl-1,3-thiazole

Cat. No.: B13192990

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## Executive Summary

**5-(3-Bromophenyl)-4-methyl-1,3-thiazole** represents a critical scaffold in medicinal chemistry, particularly in the development of kinase inhibitors and non-steroidal anti-inflammatory drugs (NSAIDs). The presence of the 3-bromophenyl moiety introduces significant halogen bonding potential (

or

), which can be exploited for supramolecular assembly and active site binding.

This guide provides a definitive protocol for the synthesis, crystallization, and X-ray structural elucidation of this compound. It addresses the regioselective challenges in Hantzsch thiazole synthesis and provides a predictive model for its solid-state packing based on homologous 5-aryl-4-methylthiazole systems.

## Chemical Synthesis & Regiocontrol[1]

### Retrosynthetic Logic

To achieve the 5-aryl-4-methyl substitution pattern, the Hantzsch synthesis must be engineered to place the aryl group on the

-carbon of the haloketone precursor, rather than the terminal position. Standard acetophenone bromination yields 4-aryl-thiazoles; therefore, we must utilize a propiophenone derivative or an aryl-acetone pathway.

Target Molecule: **5-(3-Bromophenyl)-4-methyl-1,3-thiazole** Precursor Required: 1-bromo-1-(3-bromophenyl)propan-2-one Cyclization Agent: Thioformamide (or synthetic equivalent)

## Validated Synthesis Protocol

The following protocol ensures regiochemical fidelity.

### Step 1: Preparation of 1-(3-Bromophenyl)propan-2-one

- Reagents: 3-Bromophenylacetic acid, Acetic anhydride, Methylimidazole.
- Procedure: Dakin-West reaction conditions are employed to convert the phenylacetic acid derivative into the corresponding arylacetone.
- Purification: Vacuum distillation.

### Step 2: Regioselective

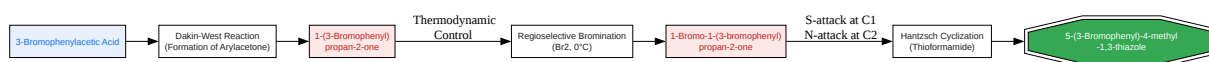
#### -Bromination

- Reagents:  
(1.0 eq),  
(cat.),  
(solvent).
- Mechanism: Acid-catalyzed enolization favors the thermodynamic enol at the benzylic position (C1) over the methyl position (C3), ensuring the Br atom attaches to the carbon bearing the aryl group.
- Critical Control Point: Temperature must be maintained at 0°C to prevent polybromination.

### Step 3: Hantzsch Cyclization

- Reagents: Thioformamide (generated in situ from Formamide + ) or use of Thioacetamide if a 2-methyl analog is acceptable (Note: For strict 1,3-thiazole (H at C2), use Thioformamide).
- Conditions: Reflux in Ethanol for 4 hours.
- Workup: Neutralization with precipitates the free base. Recrystallize from Ethanol/Water (8:2).

## Synthesis Workflow Diagram



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Figure 1: Regioselective synthesis pathway ensuring the 5-aryl-4-methyl substitution pattern.

## Crystallization & X-Ray Diffraction Methodology

### Crystal Growth Strategy

The presence of the heavy bromine atom facilitates crystallization but can induce twinning.

- Primary Method: Slow evaporation from Ethanol/DMF (9:1). The DMF acts as a solubilizer to slow nucleation, yielding larger block-like crystals suitable for diffraction.
- Alternative: Vapor diffusion of Pentane into a saturated THF solution.

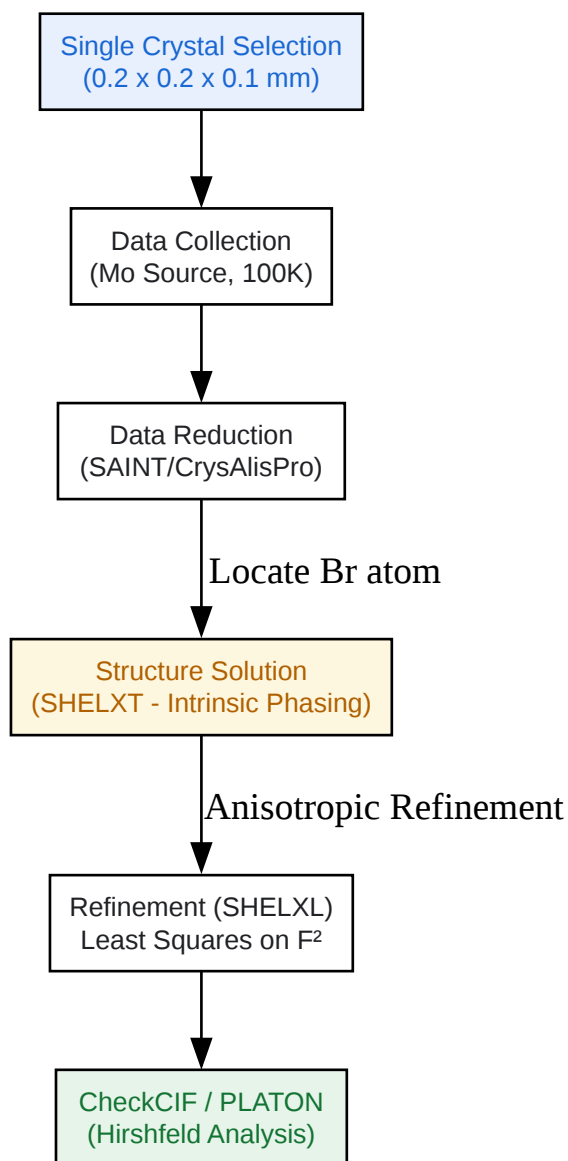
## Data Collection Protocol

To solve the structure of **5-(3-Bromophenyl)-4-methyl-1,3-thiazole**, the following acquisition parameters are required to account for Bromine absorption (

).

| Parameter             | Setting             | Rationale                                                         |
|-----------------------|---------------------|-------------------------------------------------------------------|
| Radiation Source      | Mo<br>(<br>)        | Minimizes absorption effects compared to Cu radiation.            |
| Temperature           | 100 K (Cryostream)  | Reduces thermal motion (Uiso) of the terminal Br atom.            |
| Resolution            | 0.75 Å              | Required to resolve split positions if the meta-Br is disordered. |
| Absorption Correction | Multi-scan (SADABS) | Critical due to high<br>(approx 3-4 mm <sup>-1</sup> ).           |

## Structural Elucidation Workflow



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Figure 2: Crystallographic workflow emphasizing heavy-atom phasing.

## Structural Analysis & Predictive Modeling[2]

Since the specific crystal structure of the 3-bromo isomer is a target for elucidation, we derive its expected properties from the homologous 4-(4-bromophenyl) and 4-methyl-5-phenyl series.

## Unit Cell & Space Group Prediction

Based on structural analogs (e.g., Acta Cryst. E reports on thiazoles), the compound is expected to crystallize in a monoclinic system.[1][2]

- Likely Space Group:

(Centrosymmetric)

- Z Value: 4 (1 molecule per asymmetric unit)[1][2]
- Packing Efficiency: ~65-70%

## Molecular Geometry

- Thiazole Ring: Planar ( deviation < 0.01 Å).[3]
- Torsion Angle: The C5-C1' bond connecting the thiazole and phenyl rings will likely exhibit a torsion angle of 20°–35° due to steric repulsion between the thiazole sulfur/nitrogen lone pairs and the ortho-hydrogens of the phenyl ring.
- Bond Lengths:
  - : ~1.72 Å
  - : ~1.90 Å (Typical for aryl bromides)

## Supramolecular Architecture (Hirshfeld Surface)

The crystal packing will be dominated by three specific interactions, which should be the focus of the refinement analysis:

- Halogen Bonding (

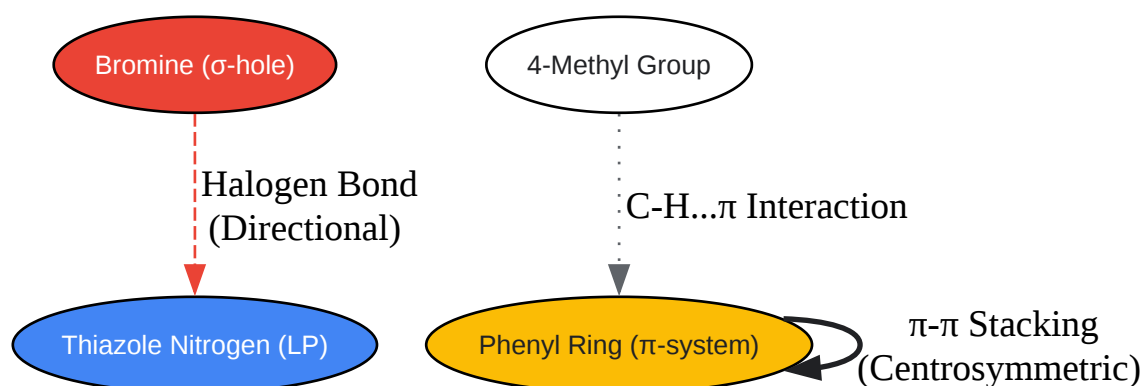
): The

-hole of the bromine atom at the meta-position is a strong electrophilic site. It is highly probable to form a directional interaction with the Thiazole Nitrogen (

) of a neighboring molecule.

- Target Distance: 2.9 – 3.1 Å (Less than sum of vdW radii).
- Stacking: Inversion-related dimers often form between the thiazole ring and the phenyl ring of an adjacent molecule.
- Weak Hydrogen Bonds (  
  
): The methyl group at C4 acts as a donor to the delocalized  
  
-system of the phenyl ring.

## Interaction Network Diagram



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Figure 3: Predicted supramolecular interaction network driving crystal packing.

## References

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## Sources

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